

Commercial availability and purity grades of 1-Butylimidazole for research

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Compound of Interest

Compound Name: 1-Butylimidazole

Cat. No.: B119223

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A Technical Guide to 1-Butylimidazole for Research Applications

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the commercial availability, purity grades, and analytical methodologies for **1-Butylimidazole** (CAS 4316-42-1). It is intended to serve as a valuable resource for researchers and professionals in drug development and various scientific fields who utilize this versatile imidazole derivative.

Commercial Availability and Purity Grades

1-Butylimidazole is readily available from a variety of chemical suppliers catering to the research and development market. The compound is typically offered in high purity, suitable for a range of sensitive applications, including as a precursor for ionic liquids, a ligand in coordination chemistry, and an intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]}

The most commonly available purity grade for research purposes is >98%, with gas chromatography (GC) being the prevalent analytical technique for purity assessment.^{[1][3][4]} Key suppliers and their offered grades are summarized in the table below.

| Supplier | Purity Grade | Analysis Method | Notes |
|-------------------------------|---------------|-----------------|--|
| Sigma-Aldrich | 98% | Not specified | --- |
| Tokyo Chemical Industry (TCI) | >98.0% | GC | --- |
| RoCo Global | >98% | Not specified | --- |
| Clinivex | Not specified | Not specified | For research and development purposes only.[5] |
| Santa Cruz Biotechnology | Not specified | Not specified | For research use only. [6] |
| ChemicalBook | 99% | Not specified | Listed from various suppliers.[7] |

Physicochemical Properties

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₇ H ₁₂ N ₂ |
| Molecular Weight | 124.18 g/mol [1] |
| Appearance | Colorless to light yellow liquid[1][8] |
| Boiling Point | 114-116 °C/12 mmHg[1][3] |
| Density | 0.945 g/mL at 25 °C[3] |
| Refractive Index | n _{20/D} 1.480[3] |

Experimental Protocols for Quality Analysis

Accurate determination of purity is critical for ensuring the reliability and reproducibility of experimental results. The following are representative protocols for the analysis of **1-Butylimidazole** based on standard analytical techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for both the separation and identification of volatile compounds like **1-Butylimidazole** and its potential impurities.

Methodology:

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (e.g., Shimadzu GCMS-QP2020).[9]
- Column: A non-polar capillary column, such as a 30 m HP-5MS (0.25 mm inner diameter, 0.25 μ m film thickness), is suitable for the separation of imidazole derivatives.[10]
- Injector and Transfer Line Temperature: 280 °C.[10]
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 1 minute.
 - Ramp 1: Increase to 100 °C at a rate of 20 °C/min.
 - Ramp 2: Increase to 140 °C at a rate of 5 °C/min.
 - Ramp 3: Increase to 280 °C at a rate of 20 °C/min, hold for 3 minutes.[10]
- Carrier Gas: High purity helium at a constant flow rate of 1 mL/min.[10]
- Injection Mode: Splitless injection of a 1 μ L sample.[10]
- MS Detection: Electron ionization (EI) at 70 eV. The mass spectrum of **1-Butylimidazole** can be found in the NIST WebBook.[11]

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are indispensable for the structural confirmation and purity assessment of **1-Butylimidazole**.

Methodology:

- Instrumentation: A standard NMR spectrometer (e.g., 300 MHz or higher).

- **Sample Preparation:** Dissolve approximately 10-20 mg of **1-Butylimidazole** in a deuterated solvent such as chloroform-d (CDCl_3) or dimethyl sulfoxide-d₆ (DMSO-d_6).
- **^1H NMR Analysis:** The proton NMR spectrum will show characteristic signals for the butyl group and the imidazole ring protons. The integration of these signals can be used to assess purity against a known internal standard.
- **^{13}C NMR Analysis:** The carbon NMR spectrum provides information on the number and chemical environment of the carbon atoms in the molecule, serving as a further confirmation of identity and purity.[\[12\]](#)

High-Performance Liquid Chromatography (HPLC)

HPLC can be employed for the quantitative analysis of **1-Butylimidazole**, particularly for non-volatile impurities.

Methodology:

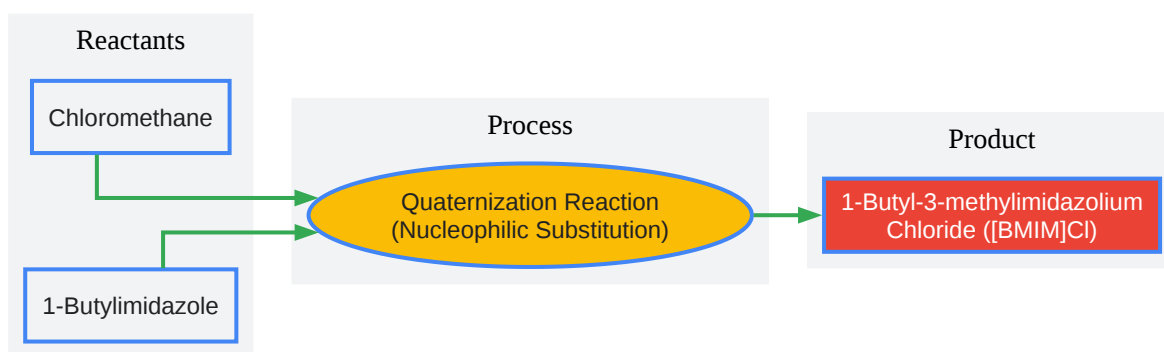
- **Instrumentation:** A standard HPLC system with a UV detector.
- **Column:** A reverse-phase C8 or C18 column (e.g., Thermo Scientific® BDS Hypersil C8, 5 μm , 250 x 4.6 mm) is typically used for the separation of imidazole compounds.[\[13\]](#)
- **Mobile Phase:** A gradient or isocratic elution using a mixture of an aqueous buffer (e.g., 0.025 M KH_2PO_4 adjusted to pH 3.2) and an organic modifier like methanol or acetonitrile is effective.[\[13\]](#) A common mobile phase composition for imidazole analysis is a 70:30 (v/v) mixture of methanol and 0.025 M KH_2PO_4 buffer.[\[13\]](#)
- **Flow Rate:** 1.0 mL/min.[\[13\]](#)
- **Detection:** UV detection at a wavelength where **1-Butylimidazole** exhibits significant absorbance (e.g., around 210-230 nm).
- **Quantification:** Purity is determined by comparing the peak area of **1-Butylimidazole** to that of a certified reference standard.

Applications in Research: Workflows and Pathways

1-Butylimidazole is a key building block in the synthesis of ionic liquids, which have diverse applications in biocatalysis and as "green" solvents.

Synthesis of 1-Butyl-3-methylimidazolium Chloride ([BMIM]Cl)

A primary application of **1-Butylimidazole** is in the synthesis of the widely used ionic liquid, 1-butyl-3-methylimidazolium chloride ([BMIM]Cl).^[6] The synthesis is a straightforward quaternization reaction.

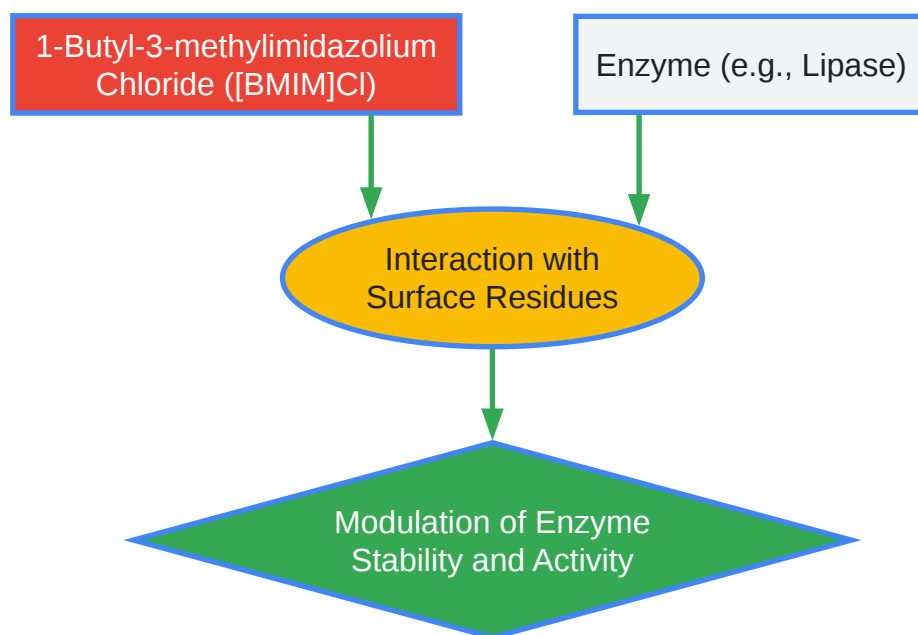


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Caption: Synthesis workflow of [BMIM]Cl from **1-Butylimidazole**.

Role in Enzymatic Studies

Ionic liquids derived from **1-Butylimidazole**, such as [BMIM]Cl, are utilized in enzymatic studies to enhance enzyme stability and activity. For instance, [BMIM]Cl has been investigated for its effect on the structure and function of enzymes like *Bacillus subtilis* lipase A.^[14]



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Caption: Interaction of [BMIM]Cl with an enzyme.

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